

calamenene biosynthesis pathway

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Compound Focus: Calamenene

CAS No.: 483-77-2

Cat. No.: S624272

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Chemical Profile of Calamenene

The table below summarizes the core chemical and physical data for **calamenene** as provided by FooDB and other sources [1] [2].

Property	Details
IUPAC Name	1,6-dimethyl-4-(propan-2-yl)-1,2,3,4-tetrahydronaphthalene [1]
Chemical Formula	C ₁₅ H ₂₂ [1] [2]
Average Molecular Weight	202.34 g/mol [1] [2]
Classification	Sesquiterpenoid (Cadinane-type) [1]
CAS Numbers	483-77-2 [2]; 1406-50-4 (likely an isomer) [1]
Natural Source	Foliage of <i>Cupressus bakeri</i> (Cypress) [3] [2]
Predicted LogP	5.6 (Indicates high lipophilicity) [1]
Water Solubility	0.00016 g/L (Predicted, indicates very low solubility) [1]

Biosynthesis and Research Methodologies

Although the specific pathway for **calamenene** is not fully outlined, research indicates it is synthesized via the universal **mevalonate (MVA) pathway** for terpenoid backbone production [4]. The key regulatory genes for terpenoid biosynthesis in fungi include **HMGS1, HMGR2, and AaTPS1-3** [4].

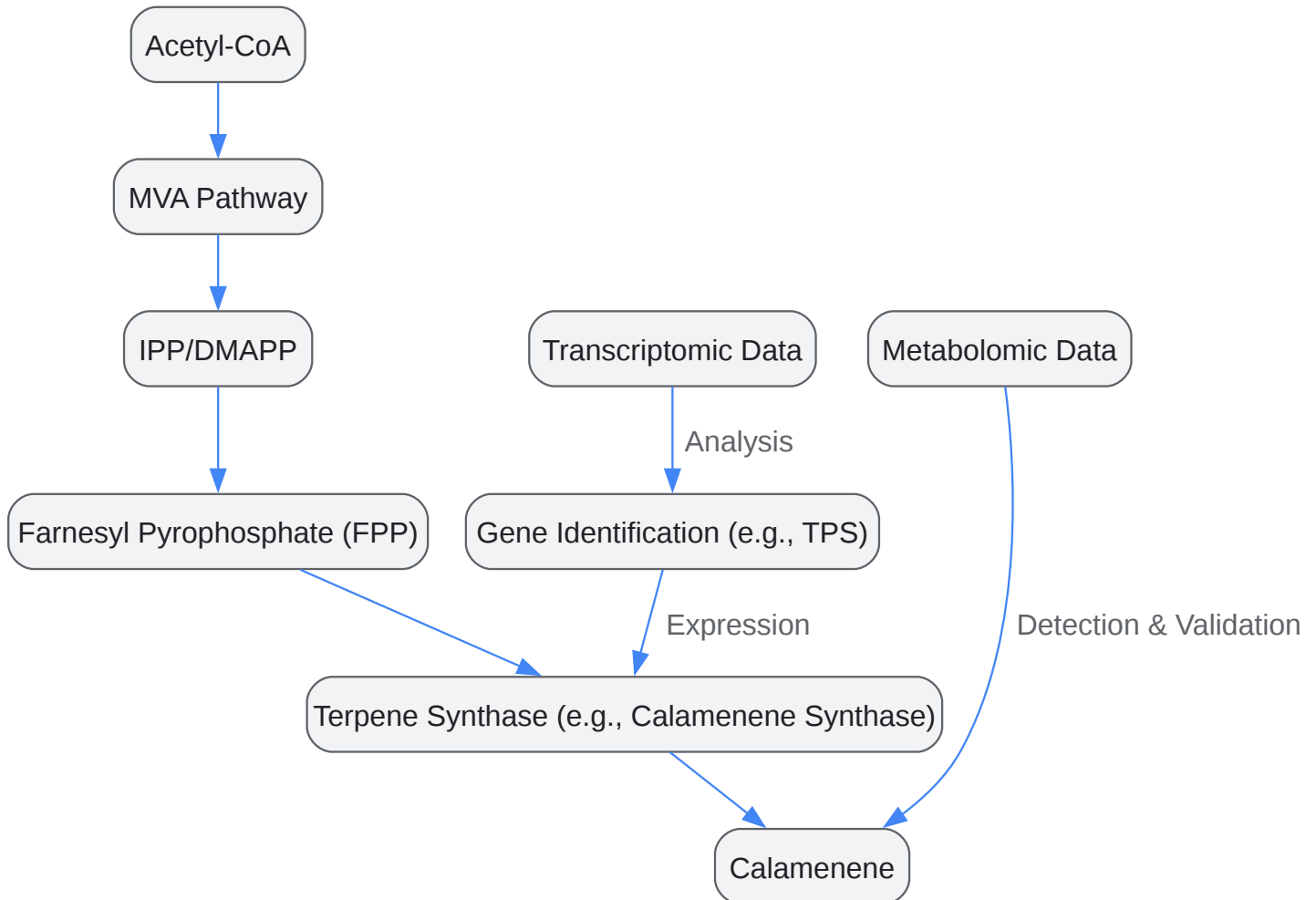
For profiling **calamenene** and other terpenoids in biological samples, the following integrated approach is effective [4]:

- **Metabolome Analysis:** Use **Solid-Phase Microextraction (SPME)** or solvent extraction followed by **Gas Chromatography-Mass Spectrometry (GC-MS)** and **Liquid Chromatography-Mass Spectrometry (LC-MS)**. This combination allows for comprehensive detection of volatile and non-volatile terpenoids.
- **Transcriptome Analysis:** Employ **Illumina RNA-Seq** (e.g., NovaSeq) to sequence the genome and identify genes associated with terpenoid biosynthesis pathways.

Conceptual Biosynthesis Workflow

Based on general sesquiterpenoid biosynthesis, the process from gene to metabolite can be conceptualized as follows. Specific enzymes for **calamenene** (e.g., a dedicated **Calamenene Synthase**) are not confirmed but would operate within this framework.

Conceptual Sesquiterpenoid Biosynthesis Workflow



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Conceptual workflow for sesquiterpenoid biosynthesis, integrating gene expression and metabolite detection.

Research Gaps and Future Directions

Current knowledge of **calamenene** biosynthesis has significant gaps. Key challenges and future research directions include:

- **Specific Enzymatic Steps:** The precise terpene synthase responsible for cyclizing FPP into **calamenene** and any subsequent modification enzymes (like cytochrome P450s) have not been identified or functionally characterized.
- **Regulatory Mechanisms:** How the expression of these biosynthetic genes is regulated by developmental stage or environmental factors remains unclear [4].
- **Heterologous Expression:** Reconstituting the full pathway in a model system like *E. coli* or yeast would confirm the pathway and enable sustainable production, but this is not yet achievable.

Suggestions for Further Investigation

To obtain a more complete picture of the **calamenene** biosynthesis pathway, you could:

- **Search for homologs** of known cadinene synthase genes in the genomes of **calamenene**-producing species like *Cupressus bakeri*.
- **Consult specialized databases** like the Plant Metabolic Network (PMN) or review articles on conifer terpenoid biosynthesis, which may contain relevant pathway information not captured in this search.

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References

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